

A Technical Guide to the Historical Applications of Krypton in Science

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Compound of Interest

Compound Name: *krypton-83*

Cat. No.: *B12057997*

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This in-depth technical guide explores the pivotal role of krypton in significant scientific advancements. Tailored for researchers, scientists, and drug development professionals, this document delves into the core technical aspects of krypton's historical applications, with a focus on quantitative data and detailed experimental methodologies.

The Definition of the Meter: The Krypton-86 Standard

From 1960 to 1983, the fundamental unit of length, the meter, was internationally defined based on the wavelength of light emitted by the krypton-86 isotope.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This definition provided a more stable and reproducible standard than the previous platinum-iridium prototype bar.[\[1\]](#)[\[4\]](#)

Quantitative Data: The Krypton-86 Metrological Standard

Parameter	Value
Isotope	Krypton-86
Atomic Transition	$2p_{10}$ and $5d_5$ levels
Wavelength of Emitted Light	605.8 nanometers (reddish-orange) ^[2]
Definition of one Meter	1,650,763.73 wavelengths in a vacuum ^{[1][2][7]} [8]
Operational Temperature	Triple point of nitrogen (63.14 K, -210.01 °C) ^[1]

Experimental Protocol: The Michelson Interferometer for the Meter Definition

The realization of the meter standard was achieved using a Michelson interferometer with a specialized krypton-86 lamp.

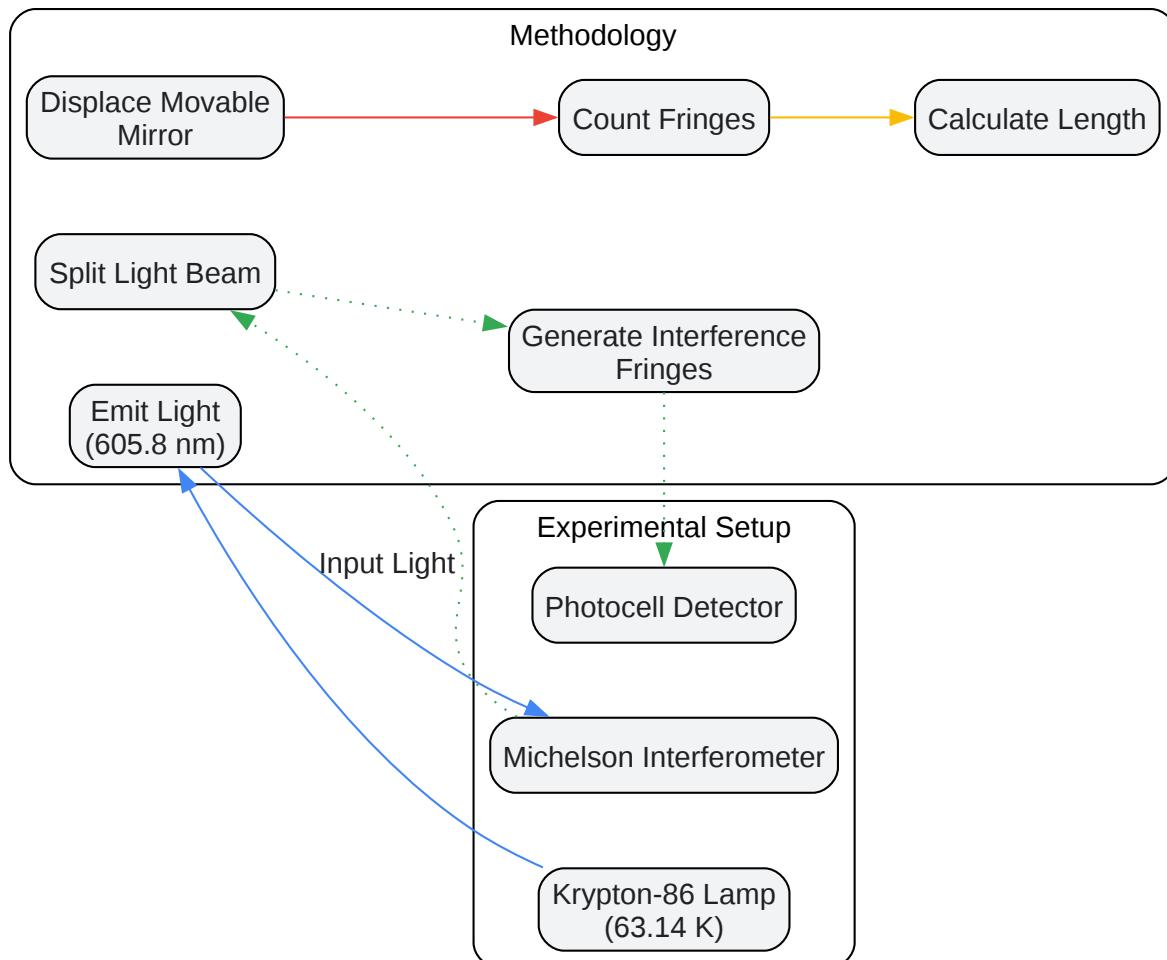
Experimental Setup:

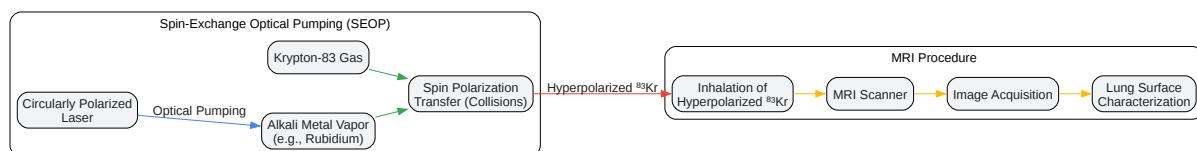
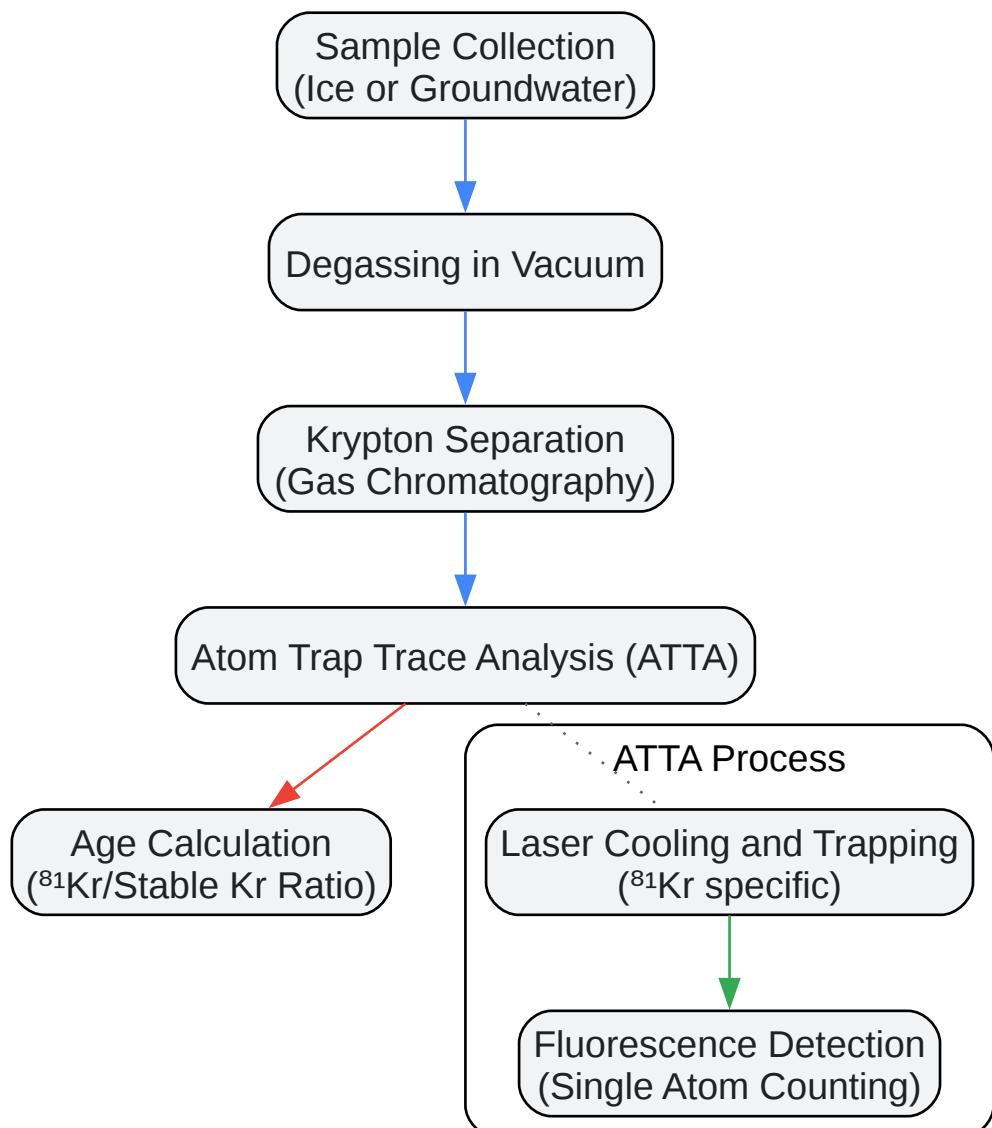
- Krypton-86 Lamp: A hot-cathode discharge tube containing at least 99% pure krypton-86 gas. The lamp was operated at the triple point of nitrogen to ensure spectral line stability.^[1] The capillary of the lamp had an internal diameter of 2 to 4 mm and a wall thickness of about 1 mm.
- Michelson Interferometer: This instrument splits a beam of light into two paths, which are then recombined to produce interference fringes. One path was directed to a fixed mirror, and the other to a movable mirror.
- Photocell Detector: Used to count the interference fringes as the movable mirror was displaced.^[8]

Methodology:

- The light emitted from the krypton-86 lamp, corresponding to the specific $2p_{10}$ to $5d_5$ atomic transition, was directed into the Michelson interferometer.
- The interferometer was precisely aligned to produce clear interference fringes.

- The movable mirror was displaced over the length to be measured.
- The number of interference fringes that passed a reference point was counted by the photocell detector.
- The length was calculated based on the counted fringes and the defined number of wavelengths per meter.





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